

Essential Safety and Disposal Plan for Handling 4-Methylcatechol-d3

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Compound of Interest

Compound Name: 4-Methylcatechol-d3

Cat. No.: B12398623

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For researchers, scientists, and drug development professionals, ensuring safe handling and disposal of specialized chemical compounds is paramount. This document provides immediate, essential safety and logistical information for **4-Methylcatechol-d3**, including detailed operational and disposal protocols to foster a secure laboratory environment.

Physical and Chemical Properties

A summary of the key physical and chemical properties of **4-Methylcatechol-d3** is presented below.

Property	Value
Molecular Formula	C ₇ H ₅ D ₃ O ₂ [1]
Molecular Weight	127.16 g/mol [1][2]
CAS Number	83719-41-9[1][3]
Appearance	White or light brown solid[4]
Melting Point	62 - 69 °C (143.6 - 156.2 °F)[5]
Boiling Point	251 °C (483.8 °F)[5]
Flash Point	140 °C (284 °F)[5]
Solubility	Soluble in water.[5] Also soluble in organic solvents like ethanol, DMSO, and dimethylformamide.[6]

Hazard Identification and Personal Protective Equipment (PPE)

4-Methylcatechol-d3 is considered a hazardous substance.[7] It can cause skin irritation, serious eye irritation, and may cause respiratory irritation.[3][8] It is harmful if swallowed or in contact with skin.[9]

Personal Protective Equipment (PPE) is mandatory when handling this compound.

PPE Category	Recommended Equipment	Specifications
Hand Protection	Chemical-resistant gloves	Nitrile gloves provide good short-term protection. ^[10] Always inspect gloves before use. ^[10]
Eye Protection	Safety goggles or glasses	Must meet ANSI Z.87.1 standard. ^[10] Should have side shields. ^[11]
Skin and Body Protection	Laboratory coat	A Nomex® lab coat over cotton clothing is recommended. ^[10] Ensure it is buttoned and fits properly. ^[10]
Respiratory Protection	NIOSH/MSHA or EN 149 approved respirator	Required if exposure limits are exceeded or if irritation occurs. ^[9] Use in a well-ventilated area or fume hood is essential. ^{[12][13]}

Operational Protocol for Safe Handling

This step-by-step guide outlines the procedural workflow for the safe handling of **4-Methylcatechol-d3** in a laboratory setting.

Preparation and Engineering Controls

- Ventilation: Always handle **4-Methylcatechol-d3** in a certified chemical fume hood to minimize inhalation exposure.^[14]
- Emergency Equipment: Ensure an eyewash station and safety shower are readily accessible and in close proximity to the workstation.^[9]
- Inert Atmosphere: For hygroscopic deuterated compounds, handling under an inert atmosphere (e.g., nitrogen or argon) is crucial to prevent isotopic dilution from atmospheric moisture.^[14]

Donning Personal Protective Equipment (PPE)

- Before handling the compound, put on all required PPE as detailed in the table above.

Weighing and Solution Preparation

- Weighing: If weighing the solid form, do so within the chemical fume hood. Use a dedicated spatula and weighing paper.
- Dissolving: To prepare a stock solution, dissolve the solid **4-Methylcatechol-d3** in an appropriate solvent of choice, purged with an inert gas.[\[6\]](#)
- Solvent Choice: 4-Methylcatechol is soluble in ethanol, DMSO, and dimethylformamide.[\[6\]](#) For aqueous solutions, it is soluble in PBS (pH 7.2) at approximately 5 mg/ml, but these solutions are not recommended for storage for more than one day.[\[6\]](#)

Experimental Use

- Perform all experimental procedures involving **4-Methylcatechol-d3** within the chemical fume hood.
- Avoid all personal contact, including inhalation and contact with skin and eyes.[\[7\]](#)[\[12\]](#)
- Do not eat, drink, or smoke in the handling area.[\[12\]](#)

Post-Handling and Decontamination

- Hand Washing: After handling, wash hands thoroughly with soap and water.[\[12\]](#)
- Work Area Decontamination: Clean the work area and any contaminated equipment.
- Clothing: Contaminated work clothes should be laundered separately before reuse.[\[12\]](#)

Disposal Plan

Proper disposal of **4-Methylcatechol-d3** and its containers is critical to prevent environmental contamination and ensure regulatory compliance.

Waste Segregation and Collection

- Hazardous Waste: Deuterated waste, including **4-Methylcatechol-d3**, should be treated as hazardous chemical waste.[\[14\]](#)
- Separate Containers: Collect all waste containing **4-Methylcatechol-d3** in a dedicated, clearly labeled, and sealed container.[\[15\]](#) Do not mix with other waste streams.[\[15\]](#) It is important to segregate different types of deuterated waste (e.g., chlorinated vs. non-chlorinated solvents) into separate, clearly labeled waste containers.[\[14\]](#)

Container Disposal

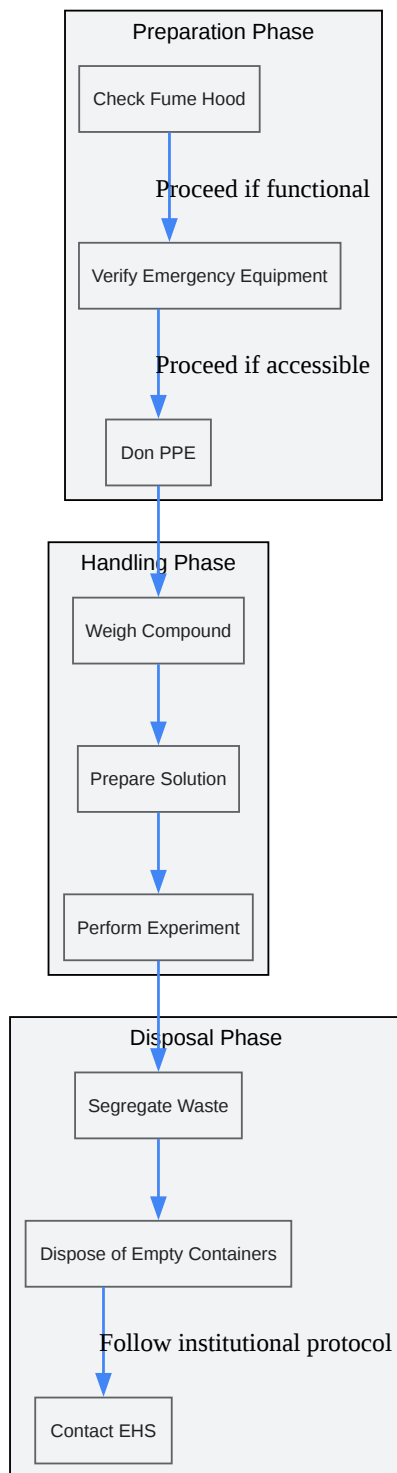
- Empty Containers: Empty containers that held **4-Methylcatechol-d3** may retain residual product.[\[7\]](#)
- Triple Rinsing: Triple-rinse empty containers with an appropriate solvent.[\[14\]](#)
- Rinsate Collection: The rinsate should be collected and disposed of as hazardous waste.[\[14\]](#)
- Final Disposal: After triple-rinsing and defacing the original label, the container can be disposed of as regular laboratory waste.[\[14\]](#)

Institutional Guidelines

- All waste disposal must adhere to institutional, local, and national regulations.[\[14\]](#)
- Contact your institution's Environmental Health and Safety (EHS) department for specific disposal procedures.[\[14\]](#)

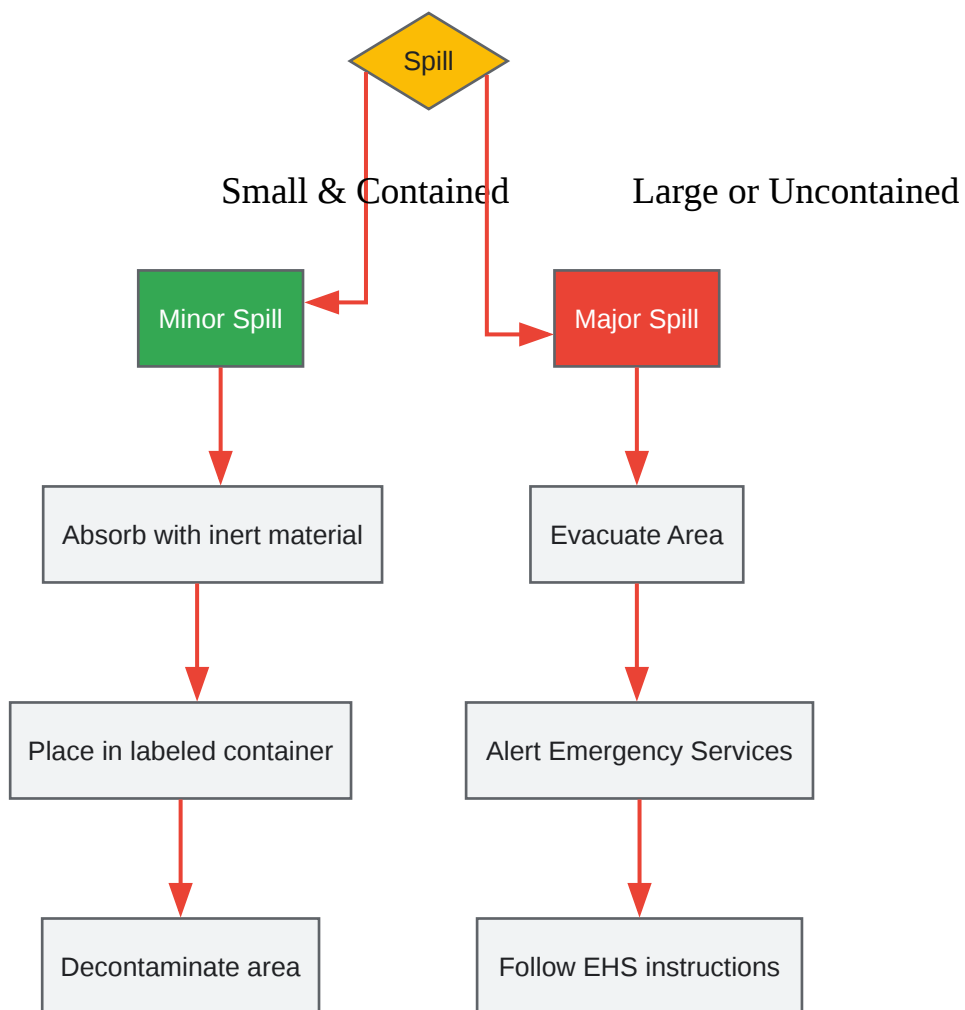
Workflow and Logic Diagrams

To visually represent the handling and decision-making processes, the following diagrams have been created using the DOT language.



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Caption: Workflow for handling **4-Methylcatechol-d3**.



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Caption: Spill response decision tree.

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